

physical and chemical properties of Arsenic triiodide

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Compound of Interest

Compound Name: Arsenic triiodide

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An In-depth Technical Guide to **Arsenic Triiodide** (AsI_3)

Introduction

Arsenic triiodide (AsI_3) is an inorganic compound composed of arsenic and iodine.[1] It is a bright orange-to-dark red crystalline solid that readily sublimates.[1][2] With its pyramidal molecular structure, AsI_3 serves as a useful precursor in the synthesis of various organoarsenic compounds and finds application in semiconductor manufacturing.[1][3][4] This technical guide provides a comprehensive overview of the core physical and chemical properties of **arsenic triiodide**, along with detailed experimental protocols for its synthesis and characterization, tailored for researchers, scientists, and professionals in drug development.

Physical Properties

Arsenic triiodide is an orange-red solid with a pungent odor.[1][5] It is known to sublime at temperatures below 100°C and forms a red liquid upon melting.[6][7] The quantitative physical properties of AsI_3 are summarized in Table 1.

Table 1: Physical Properties of **Arsenic Triiodide**

Property	Value	References
Molecular Formula	AsI₃	[6] [8] [9]
Molar Mass	455.635 g/mol	[1] [9] [10]
Appearance	Orange-red crystalline solid	[1] [3] [8]
Melting Point	140.9 - 149 °C (285.6 - 300.2 °F; 414.0 - 422.1 K)	[1] [3] [6] [11]
Boiling Point	400 - 424 °C (752 - 795 °F; 673 - 697 K)	[1] [2] [4] [11]
Density	4.39 - 4.73 g/cm ³	[1] [4] [11] [12]
Crystal Structure	Rhombohedral, hR24	[1] [2] [13]
Refractive Index (n _D)	2.23	[2]
Magnetic Susceptibility (χ)	-142.0·10 ⁻⁶ cm ³ /mol	[2]

| Polarity | Polar |[\[14\]](#) |

Chemical Properties and Reactivity

Arsenic triiodide exhibits distinct chemical behaviors, including its solubility profile, reactivity with water, and thermal decomposition.

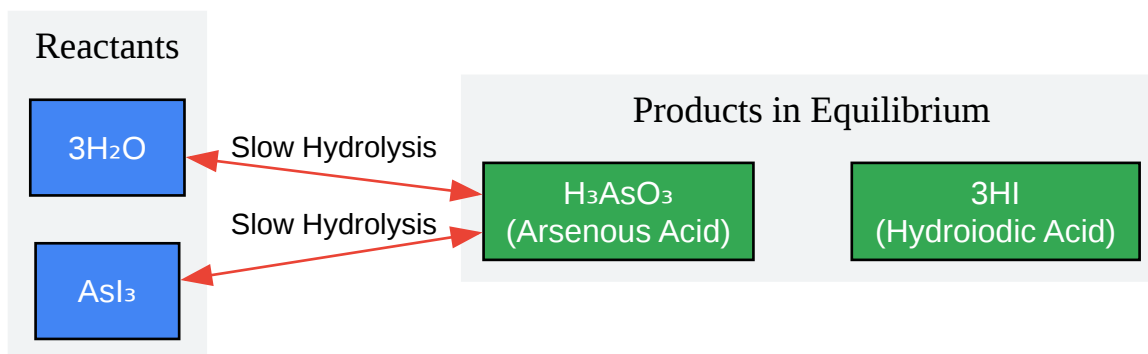
Solubility

AsI₃ is soluble in a variety of organic solvents, including ethanol, ether, carbon disulfide (CS₂), chloroform, benzene, and toluene.[\[2\]](#)[\[3\]](#)[\[6\]](#)[\[15\]](#) Its solubility in water is limited, with reported values around 6 g/100 mL; one gram dissolves in approximately 12 mL of water, forming a yellow solution.[\[2\]](#)[\[6\]](#)

Hydrolysis

The hydrolysis of **arsenic triiodide** in water is a slow process.[\[2\]](#) It establishes an equilibrium, forming arsenous acid (H₃AsO₃) and hydroiodic acid (HI).[\[6\]](#) This reaction results in a highly acidic aqueous solution; a 0.1N solution has a pH of approximately 1.1.[\[2\]](#)[\[6\]](#)[\[7\]](#)

Reaction: $\text{AsI}_3 + 3\text{H}_2\text{O} \rightleftharpoons \text{H}_3\text{AsO}_3 + 3\text{HI}$ [6]



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Figure 1: Equilibrium pathway for the hydrolysis of **Arsenic Triiodide**.

Decomposition and Reactivity

When heated in the air, **arsenic triiodide** begins to decompose around 100 °C with the liberation of iodine.[2] At 200 °C, it decomposes into arsenic trioxide, elemental arsenic, and iodine.[2][7] It reacts slowly with atmospheric oxygen, which can also liberate iodine.[6] As a molecule, AsI_3 has a trigonal pyramidal geometry, which contributes to its overall polarity.[14][16]

Experimental Protocols

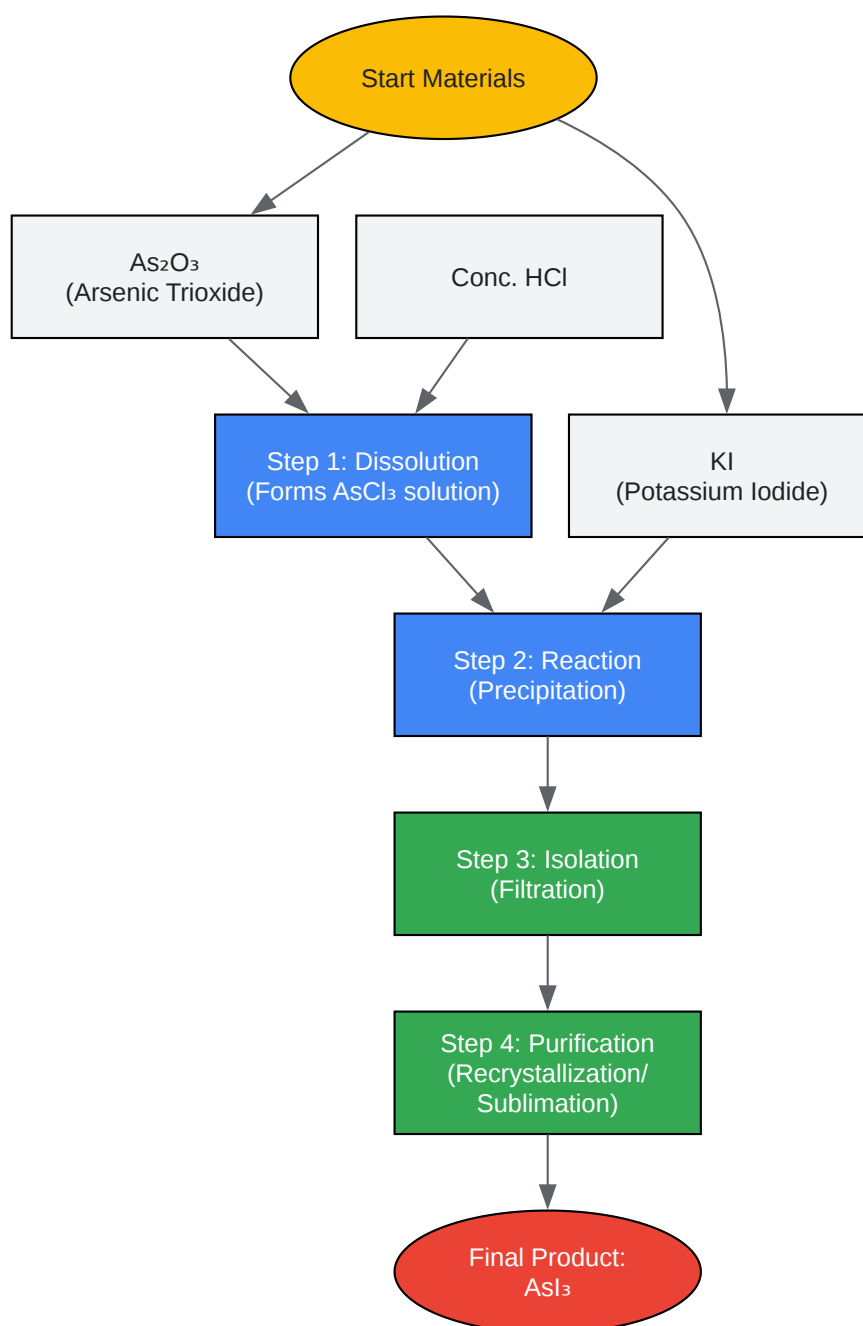
Synthesis of Arsenic Triiodide

Arsenic triiodide can be synthesized via several methods. A common and convenient laboratory-scale protocol involves the salt metathesis reaction between arsenic(III) chloride and potassium iodide, which typically yields around 90%.[2][11]

Overall Reaction: $\text{AsCl}_3 + 3\text{KI} \rightarrow \text{AsI}_3 + 3\text{KCl}$ [11]

Protocol:

- Preparation of Arsenic(III) Chloride Solution: Dissolve arsenic(III) oxide (As_2O_3) in concentrated hydrochloric acid (HCl) to form an aqueous solution of arsenic(III) chloride (AsCl_3).^[7]^[11]
- Preparation of Iodide Solution: Prepare a separate aqueous solution of potassium iodide (KI).^[11]
- Reaction: Mix the AsCl_3 solution with the KI solution. The less soluble **arsenic triiodide** will precipitate out of the solution.
- Isolation and Purification: Isolate the orange-red AsI_3 precipitate by filtration. The solid can be purified by recrystallization from a suitable solvent like acetone or by sublimation.^[6]^[7]



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Figure 2: Workflow for the synthesis of **Arsenic Triiodide**.

Characterization Protocols

1. X-ray Crystallography:

- Objective: To determine the crystal structure, lattice parameters, and bond lengths/angles.

- Methodology:
 - Grow single crystals of AsI_3 , typically through slow evaporation from a solvent or by sublimation.
 - Mount a suitable crystal on a goniometer head of a single-crystal X-ray diffractometer.
 - Cool the crystal to a low temperature (e.g., 100 K) to minimize thermal vibrations.
 - Expose the crystal to a monochromatic X-ray beam and collect diffraction data as the crystal is rotated.
 - Process the diffraction data to determine the unit cell dimensions and space group.
 - Solve the crystal structure using direct methods or Patterson methods, and refine the atomic positions and thermal parameters. The crystal structure of AsI_3 is rhombohedral with the space group R-3.[1][13]

2. Vibrational Spectroscopy (FTIR/Raman):

- Objective: To identify the vibrational modes of the As-I bonds.
- Methodology:
 - FTIR: Prepare a sample by either pressing a KBr pellet containing a small amount of AsI_3 or by using an Attenuated Total Reflectance (ATR) accessory. Record the infrared spectrum.
 - Raman: Place a solid sample of AsI_3 directly in the path of a laser beam in a Raman spectrometer. Collect the scattered light to obtain the Raman spectrum.
 - Analyze the resulting spectra for characteristic peaks corresponding to the stretching and bending modes of the AsI_3 molecule. Data on vibrational energy levels are available through resources like the NIST Chemistry WebBook.[9]

3. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Objective: While arsenic-75 is an NMR-active nucleus, its quadrupolar nature results in very broad signals, making it challenging to observe. NMR is not a primary characterization method for this compound.

4. Mass Spectrometry (MS):

- Objective: To confirm the molecular weight and isotopic pattern of AsI_3 .
- Methodology:
 - Introduce a sample into the mass spectrometer, often using a direct insertion probe and a suitable ionization technique like Electron Ionization (EI) or Chemical Ionization (CI).
 - Analyze the mass-to-charge ratio (m/z) of the resulting ions.
 - The mass spectrum will show a molecular ion peak $[\text{AsI}_3]^+$ corresponding to the molecular weight (455.635 g/mol), along with a characteristic isotopic pattern due to the presence of arsenic ($^{100}\% \text{ } ^{75}\text{As}$) and iodine ($^{100}\% \text{ } ^{127}\text{I}$).[\[11\]](#)

Figure 3: Trigonal pyramidal molecular structure of **Arsenic Triiodide**.

Safety and Handling

Arsenic triiodide is highly toxic if swallowed or inhaled and is classified as a carcinogen.[\[4\]](#)[\[12\]](#) It should be handled in a well-ventilated fume hood using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[\[12\]](#) It is sensitive to moisture and air.[\[4\]](#)[\[6\]](#) Store in a tightly sealed container in a cool, dry place.

Conclusion

Arsenic triiodide is a well-characterized inorganic compound with distinct physical and chemical properties. Its utility as a reagent in organic synthesis and material science necessitates a thorough understanding of its characteristics. This guide provides the fundamental data, structural information, and experimental protocols required for its safe and effective use in a research and development setting.

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